

An In-Depth Technical Guide to Methyl 3,4-methylenedioxybenzoate

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Compound of Interest

Compound Name: *Methyl benzo[d][1,3]dioxole-4-carboxylate*

CAS No.: 33842-16-9

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of Methyl 3,4-methylenedioxybenzoate, a versatile aromatic ester that serves as a crucial building block in modern organic synthesis and drug discovery. From its historical roots in the study of natural products to its contemporary applications as a key synthetic intermediate, this document aims to be an essential resource. We will delve into its discovery, detail its synthesis, analyze its physicochemical and spectroscopic properties, and explore its applications, offering field-proven insights and detailed experimental protocols to support your research and development endeavors.

Discovery and Historical Context

The history of Methyl 3,4-methylenedioxybenzoate is intrinsically linked to the exploration of natural products, particularly those containing the 3,4-methylenedioxyphenyl moiety. This

structural motif is found in a variety of plant-derived compounds, most notably piperine from black pepper, which upon hydrolysis yields piperic acid.

The parent carboxylic acid, 3,4-methylenedioxybenzoic acid (piperonylic acid), was first prepared in 1869 by Fittig and Mielck through the oxidation of piperic acid.^[1] Early methods for the synthesis of piperonylic acid also included the oxidation of piperonal, another key natural product derivative.^{[1][2]}

While the exact first synthesis of Methyl 3,4-methylenedioxybenzoate is not readily documented in easily accessible historical records, its preparation would have followed the well-established methods of esterification available to chemists in the late 19th and early 20th centuries. The Fischer-Speier esterification, first described in 1895, provides a direct and efficient method for the conversion of a carboxylic acid to its corresponding ester using an alcohol in the presence of an acid catalyst.^[3] It is highly probable that the first preparations of Methyl 3,4-methylenedioxybenzoate were achieved through such a reaction with piperonylic acid and methanol.

In contemporary organic chemistry, Methyl 3,4-methylenedioxybenzoate has gained prominence as a readily available starting material and intermediate in the synthesis of a wide range of more complex molecules, particularly in the field of medicinal chemistry.^{[4][5]}

Physicochemical and Spectroscopic Profile

A thorough understanding of the physical and chemical properties of a compound is fundamental to its application in research and synthesis.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₈ O ₄	
Molecular Weight	180.16 g/mol	
CAS Number	326-56-7	
Appearance	White solid	[6]
Melting Point	53 °C	[6]
Boiling Point	146 °C at 11 mmHg	[7]
Solubility	Soluble in common organic solvents such as methanol, ethanol, and chloroform.	Inferred from synthetic procedures.

Spectroscopic Analysis

The structural elucidation of Methyl 3,4-methylenedioxybenzoate is confirmed through various spectroscopic techniques.

The proton NMR spectrum provides characteristic signals for the aromatic protons, the methylenedioxy protons, and the methyl ester protons.

- ¹H NMR (CDCl₃, 500 MHz) δ (ppm): 7.55 (dd, J = 8.1, 1.7 Hz, 1H), 7.42 (d, J = 1.7 Hz, 1H), 6.84 (d, J = 8.1 Hz, 1H), 6.03 (s, 2H), 3.89 (s, 3H).

The carbon NMR spectrum shows distinct resonances for each carbon atom in the molecule.

- ¹³C NMR (CDCl₃, 125 MHz) δ (ppm): 166.5, 151.6, 147.9, 125.1, 124.6, 108.3, 108.0, 101.7, 52.0.

The IR spectrum displays characteristic absorption bands for the functional groups present.

- IR (KBr, cm⁻¹): A strong absorption band around 1720 cm⁻¹ corresponding to the C=O stretching of the ester group. Bands in the region of 1250-1040 cm⁻¹ are indicative of the C-O stretching of the ester and the methylenedioxy group. Aromatic C-H stretching is observed

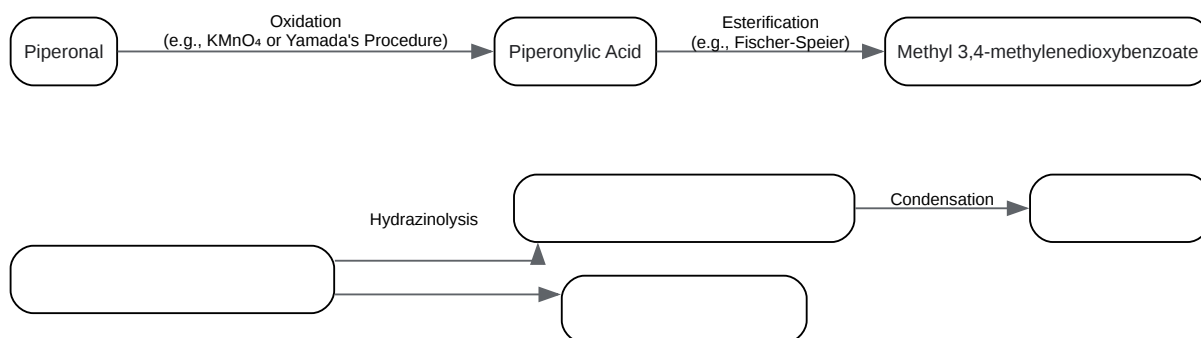
around 3100-3000 cm^{-1} , and C=C stretching vibrations of the benzene ring appear in the 1600-1450 cm^{-1} region.

Electron ionization mass spectrometry (EI-MS) results in fragmentation patterns that are characteristic of the molecule's structure.

- MS (EI, 70 eV) m/z (%): The molecular ion peak $[M]^+$ is expected at m/z 180. Key fragment ions would include the loss of the methoxy group ($[M-31]^+$) to give the acylium ion at m/z 149, which is often the base peak. Further fragmentation of the aromatic ring can also be observed.

Synthesis of Methyl 3,4-methylenedioxybenzoate

The most common and efficient laboratory synthesis of Methyl 3,4-methylenedioxybenzoate originates from the natural product derivative, piperonal. The overall synthetic strategy involves two main transformations: the oxidation of the aldehyde functionality of piperonal to a carboxylic acid, followed by the esterification of the resulting piperonylic acid.



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Caption: Role as a synthetic intermediate.

Natural Product Synthesis

The 3,4-methylenedioxyphenyl unit is a common feature in many natural products. Methyl 3,4-methylenedioxybenzoate can serve as a starting material or a model compound in the total synthesis of such molecules.

Other Potential Applications

While less documented, its structural features suggest potential applications in other fields:

- **Fragrance and Flavor Industry:** Although some sources indicate it is not for fragrance use, the related compound piperonal (heliotropin) has a distinct cherry-almond scent. The ester may have interesting olfactory properties, though it is not widely listed as a fragrance ingredient.
- **Materials Science:** Aromatic esters can be used as monomers or additives in the synthesis of polymers, potentially imparting specific properties such as UV stability or altered mechanical characteristics.

Conclusion

Methyl 3,4-methylenedioxybenzoate is a compound with a rich history tied to the chemistry of natural products. Its straightforward synthesis from readily available starting materials, combined with its versatile chemical reactivity, has established it as a valuable tool in modern organic synthesis. While its primary application to date has been in the realm of drug discovery as a key building block for complex bioactive molecules, its potential in other areas of chemical science remains an avenue for further exploration. This guide has provided a comprehensive overview of its discovery, synthesis, properties, and applications, with the aim of facilitating its effective use in the laboratory and inspiring new avenues of research.

References

- Fittig, R.; Mielck, W. Ueber die Constitution des Piperins und seiner Spaltungsproducte Piperinsäure und Piperidin. *Justus Liebigs Annalen der Chemie* 1869, 152 (1), 25-57.
- Rodrigues, A. P. C.; Costa, L. M. M.; Santos, B. L. R.; Maia, R. C.; Miranda, A. L. P.; Barreiro, E. J.; Fraga, C. A. M. Novel furfurylidene N-acylhydrazones derived from natural safrole: discovery of LASSBio-1215, a new potent antiplatelet prototype. *Journal of Enzyme Inhibition and Medicinal Chemistry* 2010, 25 (6), 832-840.
- Shriner, R. L.; Kleiderer, E. C. Piperonylic acid. *Organic Syntheses* 1930, 10, 82.
- Barreiro, E. J.; Fraga, C. A. M. The utilization of the safrole, principal chemical constituent of sassafras oil, in the synthesis of compounds actives in the arachidonic acid cascade: antiinflammatory, analgesic and antithrombotic. *Química Nova* 1999, 22, 744-759.
- PubChem. Methyl piperonolate. [[Link](#)]

- Lima, P. C.; Lima, L. M.; da Silva, K. C.; Leda, P. H.; de Miranda, A. L.; Fraga, C. A.; Barreiro, E. J. Synthesis and analgesic activity of novel N-acylarylhydrazones and isosters, derived from natural safrole. *European Journal of Medicinal Chemistry* 2000, 35 (2), 187-203.
- The Good Scents Company. methyl heliotropinate. [[Link](#)]
- Lima, P. C.; et al. Synthesis and analgesic activity of novel N-acylarylhydrazones and isosters, derived from natural safrole. *European Journal of Medicinal Chemistry* 2000, 35(2), 187-203.
- The Pharmaceutical Press, University of London, School of Pharmacy, Department of Pharmaceutical Chemistry. 1949.
- Fischer, E.; Speier, A. Darstellung der Ester. *Berichte der deutschen chemischen Gesellschaft* 1895, 28 (3), 3252–3258.
- Fittig, R.; Mielck, W. *Ann.* 1869, 152, 40.
- Waters, J. A. Heterocyclic and piperonylic acid esters of 1-methyl-4-piperidinol as analgesics. *Journal of Medicinal Chemistry* 1977, 20 (11), 1496–1499.

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Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]
- 7. lib3.dss.go.th [lib3.dss.go.th]
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